

Introduction: The Strategic Value of a Disubstituted Naphthalene

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Compound of Interest

Compound Name: *1-Chloro-5-iodonaphthalene*

CAS No.: *159334-77-7*

Cat. No.: *B599445*

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1-Chloro-5-iodonaphthalene is a halogenated aromatic compound built on a naphthalene scaffold. Its significance in advanced organic synthesis stems not just from the naphthalene core, a common motif in pharmaceuticals and materials, but from the specific nature and placement of its halogen substituents. The presence of both chlorine and iodine on the same aromatic ring offers a powerful tool for sequential, site-selective chemical modifications.

The differential reactivity of the carbon-iodine (C-I) and carbon-chlorine (C-Cl) bonds, especially in transition metal-catalyzed cross-coupling reactions, allows this molecule to serve as a versatile and programmable building block. This guide will illuminate how **1-Chloro-5-iodonaphthalene** can be employed to construct complex, non-symmetrical molecular architectures, a critical capability in the discovery of new therapeutic agents and functional materials.

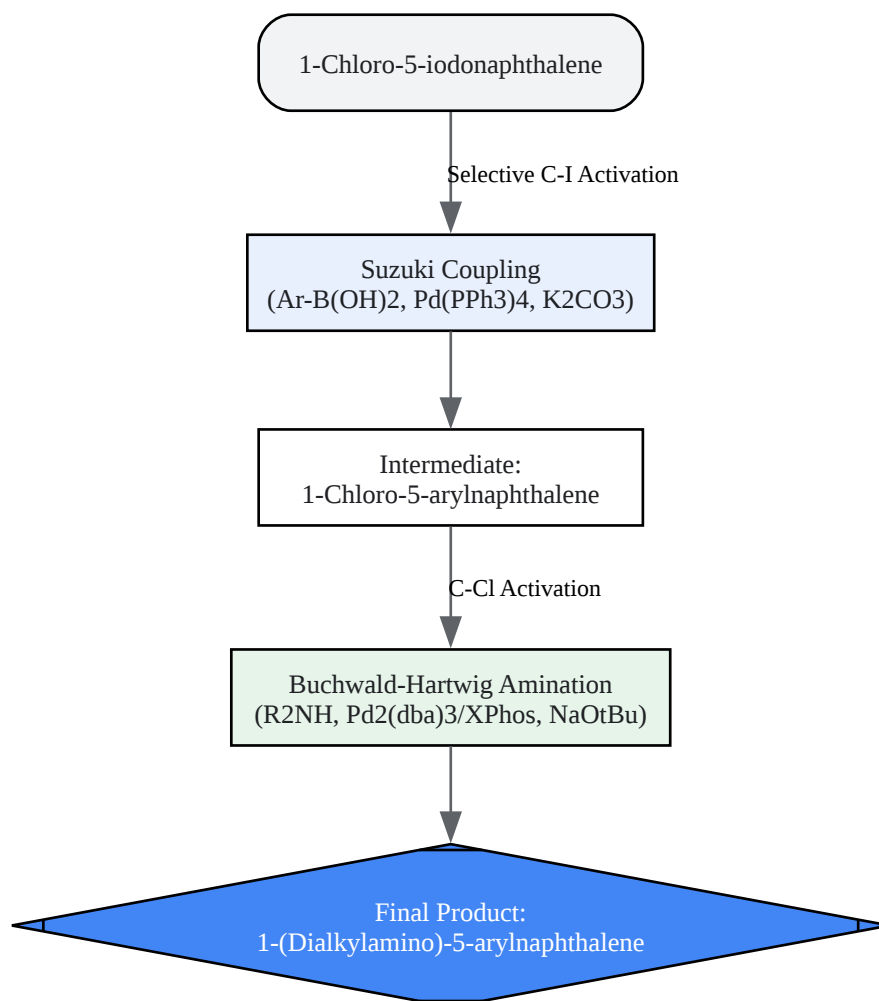
Physicochemical and Spectroscopic Profile

While extensive experimental data for this specific compound is not broadly published, we can predict its key properties based on the well-understood characteristics of its parent structures,

1-chloronaphthalene and 1-iodonaphthalene.[1][2] For any researcher synthesizing this compound, the following predicted data serves as a benchmark for structural verification.

Property	Value / Prediction	Source / Justification
CAS Number	159334-77-7	Chemical Supplier Databases[3][4]
Molecular Formula	C ₁₀ H ₆ Cl	Based on structure[3][4]
Molecular Weight	288.51 g/mol	Calculated from formula[3][4]
Appearance	Predicted to be a colorless to light yellow oil or low-melting solid	Based on related halonaphthalenes[1][2]
Solubility	Insoluble in water; soluble in common organic solvents (e.g., THF, DCM, Toluene)	Standard for nonpolar aromatic compounds

Structural Diagram



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Sources

- [1. 1-Chloronaphthalene - Wikipedia \[en.wikipedia.org\]](#)
- [2. 1-碘萘 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)

- [3. 1-chloro-5-iodonaphthalene - CAS:159334-77-7 - Abovchem \[abovchem.com\]](#)
- [4. 1-chloro-5-iodonaphthalene CAS#: 159334-77-7 \[amp.chemicalbook.com\]](#)
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